

Unraveling Colletofragarone A2: A Spectroscopic and Structural Elucidation Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Colletofragarone A2

Cat. No.: B15586104

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data and structure elucidation of **Colletofragarone A2**, a polyketide isolated from the fungus *Colletotrichum* sp.. This document details the experimental methodologies employed for its characterization and presents a comprehensive summary of its spectroscopic data. Furthermore, it visualizes the experimental workflow for its isolation and the proposed signaling pathway for its biological activity.

Spectroscopic Data of Colletofragarone A2

The structure of **Colletofragarone A2** was elucidated through extensive spectroscopic analysis. The key quantitative data from these analyses are summarized below.

Table 1: Physicochemical and Mass Spectrometry Data for **Colletofragarone A2**

Parameter	Value
Molecular Formula	C ₂₂ H ₂₇ O ₄
High-Resolution ESI-MS	m/z 355.1903 [M+H] ⁺ (calculated for C ₂₂ H ₂₇ O ₄ , 355.1904)[1]
Optical Rotation	[α] ^{26.9} D +83.9 (c 0.67, MeOH)
UV (MeOH) λ _{max} nm	231, 280
IR (film) ν _{max} cm ⁻¹	2930, 2856, 1688, 1618, 1357, 1312, 1249, 1112, 1069, 967[1]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Colletofragarone A2** in CDCl₃/CD₃OD (9:1) [1]

Position	δC (ppm)	δH (ppm, mult., J in Hz)
1	48.9	2.58, m
2	205.7	
3	129.5	6.01, s
4	165.8	
5	40.8	3.25, dd, 9.9, 2.4
6	73.1	5.09, t, 9.9
7	30.8	1.80, m; 1.65, m
8	70.0	4.95, m
9	36.6	2.10, m; 1.55, m
10	78.9	5.20, m
11	134.1	5.85, dd, 15.6, 7.8
12	126.8	6.41, dd, 15.6, 10.8
13	135.0	6.03, dd, 15.0, 10.8
14	130.0	5.68, d, 15.0
15	17.0	1.75, s
16	12.5	0.95, d, 6.6
17	199.3	
18	138.2	6.12, s
19	145.2	
20	26.8	2.21, s
21	20.0	2.15, s
22	168.0	

Experimental Protocols

The isolation and structural determination of **Colletofragarone A2** involved a series of meticulous experimental procedures.

Fungal Culture and Extraction

The fungus *Colletotrichum* sp. was cultured on a rice medium.^[1] The resulting culture was then extracted with n-butanol (n-BuOH). The n-BuOH extract was subsequently partitioned between n-BuOH and water. The organic layer was concentrated and further partitioned between n-hexane and 90% methanol-water.^[1]

Bioassay-Guided Fractionation

A bioassay-guided fractionation approach was employed to isolate the active compounds.^{[1][2]} The fractions from the partitioning steps were tested for their ability to decrease mutant p53 levels in Saos-2 (p53R175H) cells.^{[1][2]} The active fractions, specifically the n-hexane and 90% MeOH–H₂O fractions, were subjected to further purification using Medium Pressure Liquid Chromatography (MPLC) and High-Performance Liquid Chromatography (HPLC) to yield pure **Colletofragarone A2**.^[1]

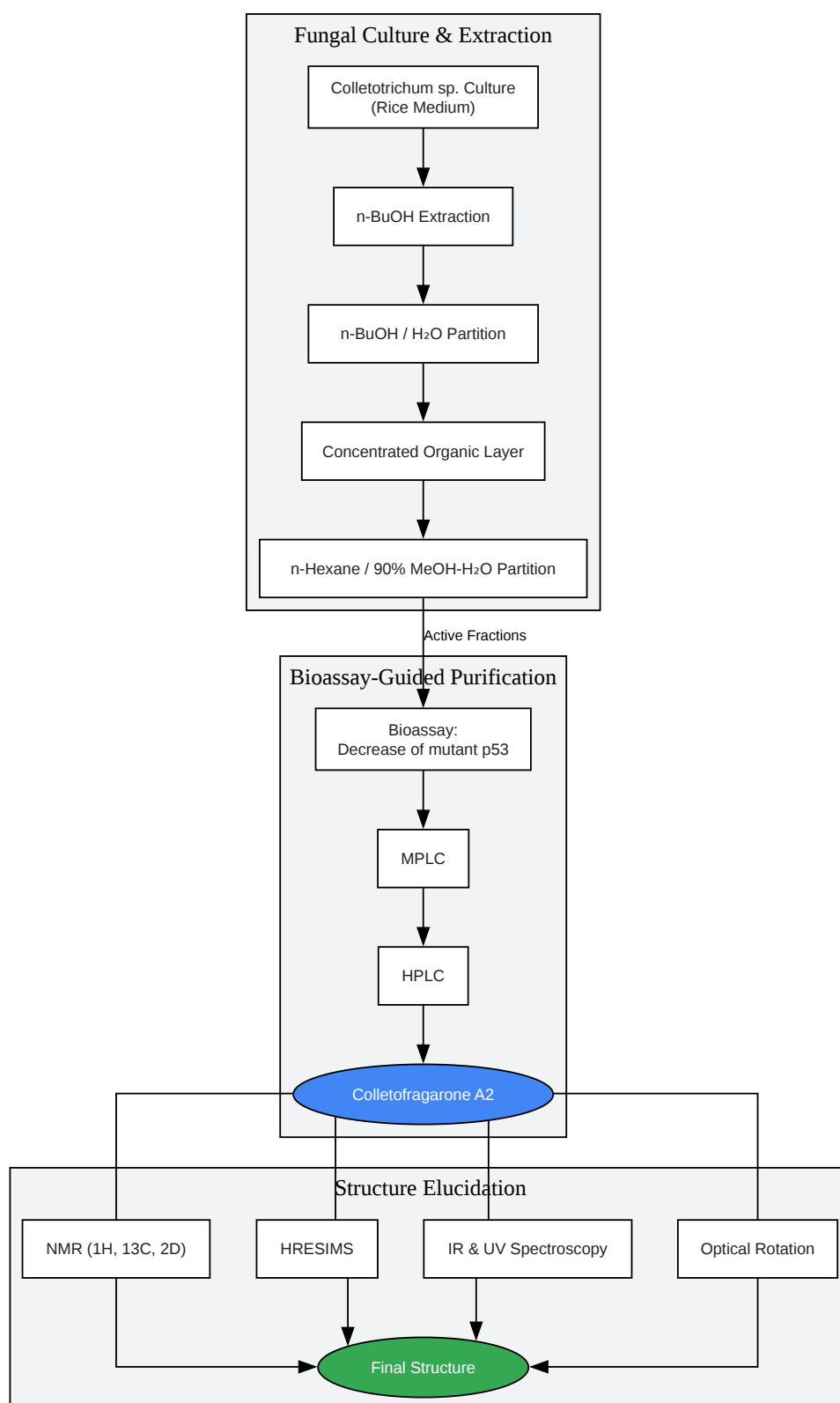
Spectroscopic Analysis

The structure of the isolated compound was elucidated using a suite of spectroscopic techniques:

- **NMR Spectroscopy:** ¹H and ¹³C NMR spectra were recorded on a Bruker Avance I 600 NMR spectrometer.^{[1][4]} Chemical shifts were referenced to the residual solvent peaks. Two-dimensional NMR experiments, including COSY, HSQC, HMBC, and NOESY, were utilized to establish the connectivity and relative stereochemistry of the molecule.
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HRESIMS) data were obtained on a Waters Xevo G2-XS QToF mass spectrometer.^[1]
- **Optical Rotation:** Optical rotations were measured on a JASCO DIP-1000 polarimeter.^[1]
- **UV and IR Spectroscopy:** UV spectra were recorded on a JASCO V-550 spectrophotometer, and IR spectra were recorded on a Perkin Elmer Frontier FT-IR spectrophotometer.^[1]

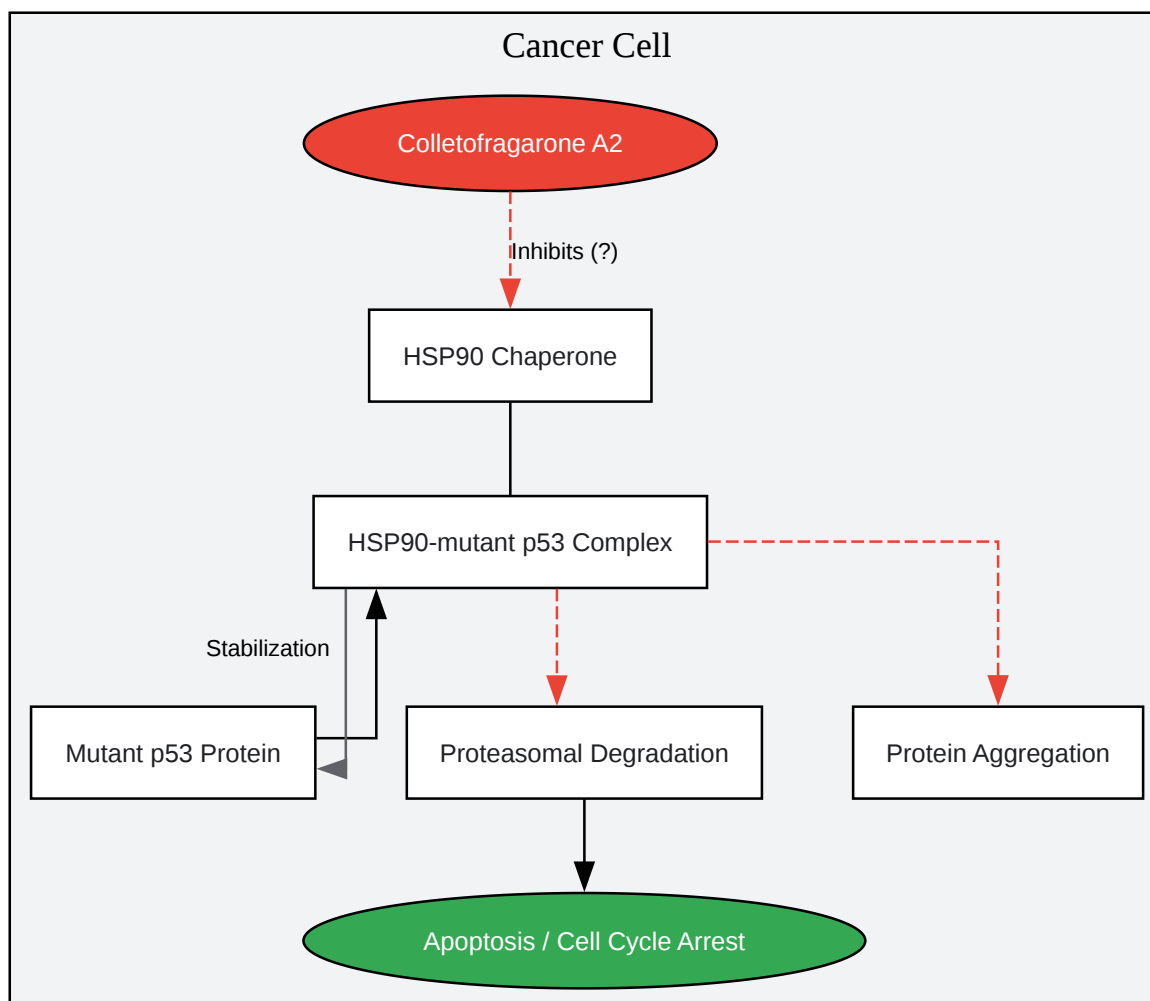
Visualizing the Process and Pathway

To better illustrate the workflow and the compound's biological context, the following diagrams have been generated using Graphviz.



[Click to download full resolution via product page](#)

Bioassay-guided isolation and structure elucidation of **Colletofragarone A2**.



Proposed mechanism of Colletofragarone A2 on mutant p53.

[Click to download full resolution via product page](#)

Proposed signaling pathway of **Colletofragarone A2** in cancer cells.

Biological Activity and Mechanism of Action

Colletofragarone A2 has demonstrated notable biological activity, particularly in the context of cancer therapy. It has been shown to inhibit the growth of cancer cells and decrease the levels of mutant p53.[1][2] Mutant p53 is a promising target for cancer treatment as its accumulation in tumor cells promotes cancer progression.[2][3][5]

The proposed mechanism of action for **Colletofragarone A2** involves the destabilization of mutant p53.[6] In cancer cells, mutant p53 often forms a complex with molecular chaperones

like HSP90, which prevents its degradation.[4][5] It is suggested that **Colletofragarone A2** may inhibit the function of these chaperones, leading to the degradation of mutant p53 and the accumulation of aggregated mutant p53.[5][6] This ultimately contributes to the inhibition of cancer cell growth. Further research is ongoing to fully elucidate the specific molecular targets of **Colletofragarone A2**. [4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kumadai.repo.nii.ac.jp [kumadai.repo.nii.ac.jp]
- 2. Colletofragarone A2 and Colletoins A-C from a Fungus Colletotrichum sp. Decrease Mutant p53 Levels in Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pubs.acs.org [pubs.acs.org]
- 4. kumadai.repo.nii.ac.jp [kumadai.repo.nii.ac.jp]
- 5. Colletofragarone A2 Inhibits Cancer Cell Growth In Vivo and Leads to the Degradation and Aggregation of Mutant p53 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unraveling Colletofragarone A2: A Spectroscopic and Structural Elucidation Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586104/docs#unraveling-colletofragarone-a2-a-spectroscopic-and-structural-elucidation-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)